Technical Guide: Deuterated Palmitic Acid – Physicochemical Properties & Experimental Applications

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Compound of Interest

Compound Name:	*Hexadecanoic--d5 Acid*
CAS No.:	*1219802-61-5*
Cat. No.:	*B1141562*

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Executive Summary

This technical guide provides a comprehensive analysis of deuterated palmitic acid isotopologues, specifically focusing on their application in metabolic flux analysis, quantitative mass spectrometry, and biophysical membrane studies. Unlike standard reagents, deuterated fatty acids require precise handling to maintain isotopic purity and solubility. This document outlines the critical physicochemical data (MW, Formula), validated solubilization protocols (BSA conjugation), and the mechanistic basis for their use in Kinetic Isotope Effect (KIE) studies.

Part 1: Physicochemical Data & Isotopologue Classification

In quantitative proteomics and lipidomics, distinguishing between Average Molecular Weight (used for molarity calculations) and Monoisotopic Mass (used for Mass Spectrometry precursor selection) is critical.

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Comparative Data Table

The following table contrasts the three most common research-grade isotopologues of palmitic acid.

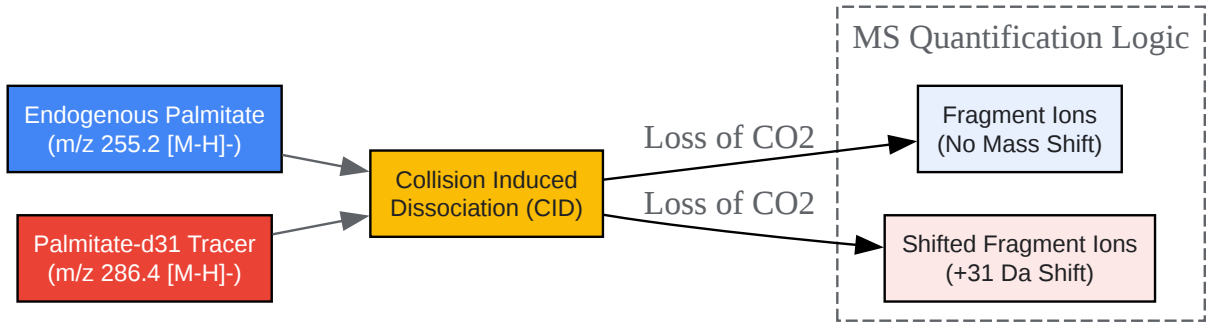
Compound Name	Labeling Position	Chemical Formula	Average MW (g/mol)	Monoisotopic Mass (Da)	Primary Application
Palmitic Acid (Unlabeled)	None		256.42	256.2402	General Metabolism
Palmitic Acid-d31	Perdeuterated (Alkyl Chain)		287.62	287.4348	Internal Standard (Quant)
Palmitic Acid-d4	7,7,8,8-d4		260.45	260.2653	Metabolic Tracing (Flux)
Palmitic Acid-d3	Terminal Methyl (16,16,16-d3)		259.44	259.2590	Fatty Acid Oxidation (FAO)

> *Critical Note on Exchangeable Protons: In "Perdeuterated" Palmitic Acid-d31, the carboxyl hydrogen (*
>
>) remains as protium (H) because it rapidly exchanges with solvent water. True d32 exists only in aprotic, anhydrous environments.

Structural Visualization & Mass Shift Logic

The following diagram illustrates the mass shift logic used in MS/MS fragmentation to distinguish endogenous palmitate from exogenous tracers.

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Figure 1: MS/MS logic for distinguishing endogenous vs. deuterated palmitate. The mass shift allows precise quantification of exogenous uptake.

Part 2: Experimental Protocols (Self-Validating Systems)

Handling deuterated lipids requires overcoming their inherent hydrophobicity. Direct addition to cell culture media results in precipitation and micelle formation, leading to inconsistent data. The BSA-Conjugation Method is the industry standard for physiological delivery.

Protocol: Preparation of BSA-Conjugated Palmitate-d31

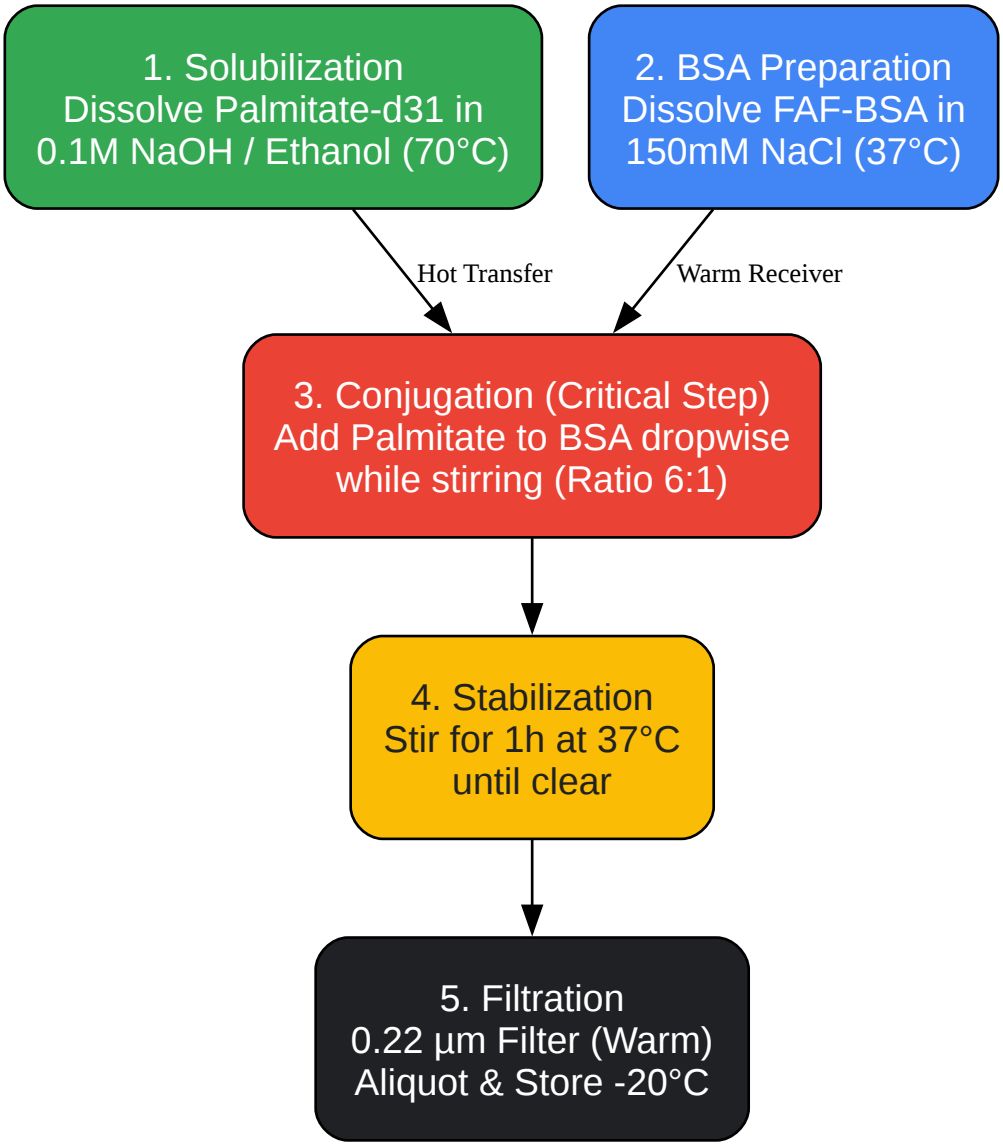
Objective: Create a stable, physiological 100 mM stock solution.

Reagents:

- Palmitic Acid-d31 (Solid)[1][2]
- Fatty Acid-Free (FAF) BSA (Critical: Standard BSA contains endogenous lipids that dilute isotopic enrichment).
- 150 mM NaCl.[3][4]

Workflow Diagram:

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Figure 2: Step-by-step conjugation workflow. Temperature control is the critical failure point; the palmitate must remain hot (70°C) until it hits the warm BSA.

Expert Insight (Troubleshooting):

- Cloudiness: If the solution turns cloudy upon mixing, the palmitate likely precipitated before binding albumin. Do not filter cloudy solutions; you will remove the lipid and treat cells with empty BSA. Re-heat to 50°C and stir longer.

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- Stoichiometry: The physiological ratio of Fatty Acid to Albumin is typically 2:1 to 4:1. Do not exceed 6:1, as this surpasses BSA's binding capacity, causing lipotoxicity artifacts.

Part 3: The Deuterium Kinetic Isotope Effect (DKIE)

Researchers use deuterated palmitate not just for tracing, but to probe reaction mechanisms via the Kinetic Isotope Effect (KIE).

Mechanism

The Carbon-Deuterium (C-D) bond is shorter and stronger than the Carbon-Protium (C-H) bond due to the lower zero-point energy of the heavier isotope.

- Primary KIE: If a C-H bond breaking step is rate-limiting (e.g., acyl-CoA dehydrogenase activity in Beta-oxidation), substituting H with D will significantly slow the reaction rate (

).

- Metabolic Stabilization: This effect is utilized in drug development ("Deuterium Switch") to stabilize metabolic hotspots, increasing the half-life of lipid-based therapeutics.

Application in Lipid Peroxidation

While palmitic acid is saturated, it is often used as a control in studies involving deuterated Polyunsaturated Fatty Acids (D-PUFAs). D-PUFAs (e.g., deuterated linoleic acid) resist hydrogen abstraction by ROS, halting the chain reaction of lipid peroxidation (ferroptosis inhibition). Palmitic acid-d31 serves as a non-oxidizable saturated control in these assays.

References

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Sources

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- 2. Palmitic Acid-d31 - Cayman Chemical [bioscience.co.uk]
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- 4. wklab.org [wklab.org]
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